

Application Notes and Protocols: Preparation of Calteridol Calcium Stock Solutions

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Compound of Interest

Compound Name: Calteridol calcium

Cat. No.: B3046292

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Introduction

Calteridol calcium is a chemical compound utilized in various research applications, including as a calcium salt in biological studies.^[1] Proper preparation of stock solutions is critical to ensure experimental accuracy and reproducibility. These application notes provide detailed protocols for the preparation, storage, and handling of **Calteridol calcium** stock solutions for use in research settings. **Calteridol calcium** is characterized by its high aqueous solubility, which is a key factor in its formulation.^[2]

Chemical Properties and Data Presentation

A summary of the key chemical properties of **Calteridol calcium** is provided in the table below. This information is essential for accurate calculations and preparation of stock solutions.

Property	Value	Reference
Chemical Name	calcium 2,2',2''-(10-(2-hydroxypropyl)-1,4,7,10-tetraazacyclododecane-1,4,7-triyl)triacetate	[3]
Synonyms	Calteridol calcium; SQ33,248; SQ-33,248	[3]
Molecular Formula	C34H58Ca3N8O14	[4]
Molecular Weight	923.11 g/mol	[3]
CAS Number	121915-83-1 (for the calcium salt)	[3]
Appearance	Solid powder	[3]
Solubility	Soluble in DMSO. Freely soluble in water and methanol.	[2][3]
Aqueous Solubility	≥500 mg/mL	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Calteridol Calcium Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Calteridol calcium** in dimethyl sulfoxide (DMSO).

Materials:

- **Calteridol calcium** powder (MW: 923.11 g/mol) [3]
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Pipettors and sterile tips
- Vortex mixer

Procedure:

- Calculate the required mass of **Calteridol calcium**. For a 10 mM stock solution, the following calculation can be used:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 923.11 \text{ g/mol} = 0.00923 \text{ g} = 9.23 \text{ mg}$
- Weigh the **Calteridol calcium**. Using a calibrated analytical balance, carefully weigh out 9.23 mg of **Calteridol calcium** powder and place it in a sterile microcentrifuge tube.
- Add DMSO. Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Calteridol calcium** powder.
- Dissolve the compound. Vortex the tube until the **Calteridol calcium** is completely dissolved.[3] If necessary, gentle warming or sonication can be used to aid dissolution.[5]
- Store the stock solution. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[5] Store the aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).[3]

Protocol 2: Preparation of a High-Concentration Aqueous Stock Solution

Given its high aqueous solubility, **Calteridol calcium** can also be prepared in an aqueous solution.

Materials:

- **Calteridol calcium** powder (MW: 923.11 g/mol) [3]

- Nuclease-free water
- Sterile conical tubes or vials
- Calibrated analytical balance
- Pipettors and sterile tips
- Vortex mixer

Procedure:

- Determine the desired concentration. **Calteridol calcium** has an aqueous solubility of ≥ 500 mg/mL.[2]
- Weigh the **Calteridol calcium**. Weigh the desired amount of **Calteridol calcium** powder and place it in a sterile conical tube.
- Add nuclease-free water. Add the appropriate volume of nuclease-free water to achieve the desired concentration.
- Dissolve the compound. Vortex the tube until the powder is fully dissolved.
- Sterile filter (optional). For cell culture applications, it is recommended to sterile filter the aqueous stock solution through a $0.22\ \mu\text{m}$ filter.
- Store the stock solution. Store the aqueous stock solution at 4°C for several weeks. For longer-term storage, aliquoting and freezing at -20°C is recommended.

Table of Solvent Volumes for Stock Solution Preparation:

Desired Concentration	Mass of Calteridol Calcium	Volume of Solvent
For 1 mg		
1 mM	1 mg	1.08 mL
5 mM	1 mg	0.22 mL
10 mM	1 mg	0.11 mL
For 5 mg		
1 mM	5 mg	5.42 mL
5 mM	5 mg	1.08 mL
10 mM	5 mg	0.54 mL
For 10 mg		
1 mM	10 mg	10.83 mL
5 mM	10 mg	2.17 mL
10 mM	10 mg	1.08 mL

This table is based on a molecular weight of 923.11 g/mol .[\[3\]](#)

Mandatory Visualizations

Caption: Workflow for a cell-based calcium assay using **Calteridol calcium**.

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